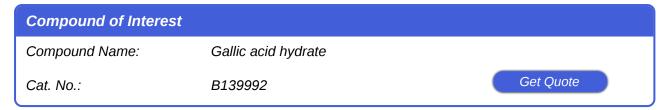


# Application Notes and Protocols: Gallic Acid Hydrate in Cancer Cell Line Studies

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These application notes provide a comprehensive overview of the effects of **gallic acid hydrate** on three prominent cancer cell lines: HeLa (cervical cancer), HCT15 (colon cancer), and MDA-MB-231 (triple-negative breast cancer). The following sections detail the cytotoxic and apoptotic effects of gallic acid, outline relevant experimental protocols, and illustrate the key signaling pathways involved.

## **Summary of Quantitative Data**

The anti-proliferative activity of **gallic acid hydrate** has been evaluated in HeLa, HCT15, and MDA-MB-231 cancer cell lines, with the half-maximal inhibitory concentration (IC50) being a key metric for its cytotoxic effect. The IC50 values and other quantitative observations are summarized below.



Cell Line	Parameter	Value	Treatment Conditions	Reference
HeLa	IC50	~80 µM	24 hours	[1]
IC50	14 μg/mL (~82.3 μΜ)	24 hours	[2]	
IC50	242.4 μΜ	48 hours	[3]	
Cell Viability Reduction	~34%	15 μg/mL (~88.2 μΜ) for 24 hours	[4]	
HCT15	IC50	740 μmol/L	Not Specified	[5][6][7]
Sub-G1 Phase Accumulation	58.01 ± 2.05%	740 μmol/L, increasing exposure time	[5][6][7]	
MDA-MB-231	IC50	43.86 μg/mL (~257.8 μM)	Not Specified	[8][9]
IC50 (with Curcumin)	~50 μM (GA)	48 hours	[10]	_
Sub-G1 Phase Increase	Dose-dependent	Not Specified	[11]	

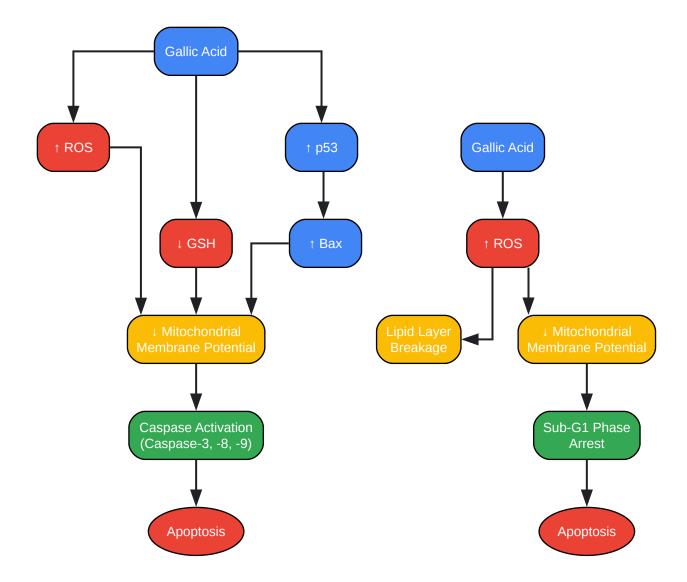
## **Key Signaling Pathways Modulated by Gallic Acid**

Gallic acid exerts its anti-cancer effects by modulating several critical signaling pathways, leading to cell cycle arrest and apoptosis.

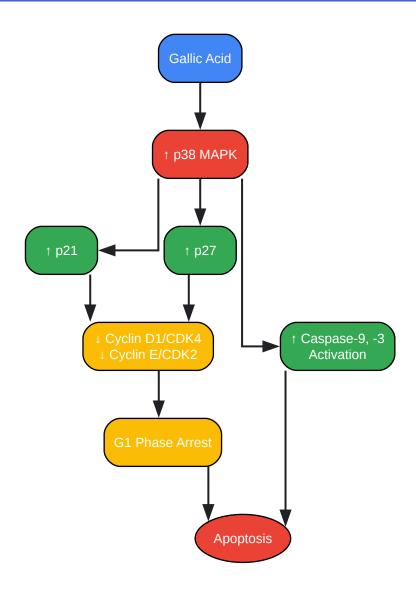
#### Gallic Acid-Induced Apoptosis in HeLa Cells

In HeLa cells, gallic acid treatment leads to an increase in reactive oxygen species (ROS) and depletion of glutathione (GSH).[1] This oxidative stress contributes to the loss of mitochondrial membrane potential and the activation of caspase cascades, ultimately resulting in apoptosis. [1] The p53/Bax signaling pathway has also been implicated in gallic acid-induced apoptosis in HeLa cells.[12][13]

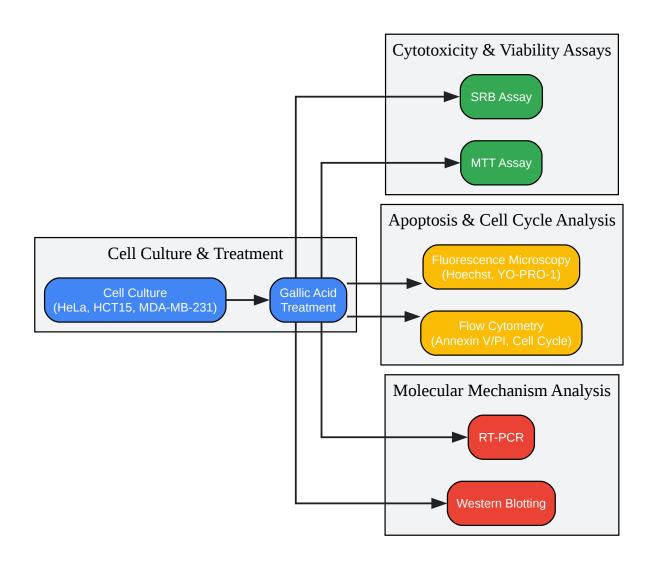












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